

UK-66914 solution preparation and stability

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Compound of Interest

Compound Name: **UK-66914**

Cat. No.: **B1683384**

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Application Notes and Protocols: UK-66914

For Researchers, Scientists, and Drug Development Professionals

Introduction

UK-66914 is a potent and selective Class III antiarrhythmic agent. Its primary mechanism of action involves the blockade of the rapidly activating component of the delayed rectifier potassium current (IKr), which is encoded by the hERG (human Ether-a-go-go-Related Gene) potassium channel. This action prolongs the cardiac action potential duration and the effective refractory period, making it a subject of interest in cardiovascular research and drug development for the treatment of cardiac arrhythmias. These application notes provide detailed protocols for the preparation and handling of **UK-66914** solutions and summarize its stability data.

Physicochemical and Stability Data

Proper handling and storage of **UK-66914** are critical for maintaining its integrity and ensuring reproducible experimental results. The following tables summarize the available data on its physicochemical properties and stability.

Table 1: Physicochemical Properties of **UK-66914**

Property	Value
CAS Number	113049-11-9
Molecular Formula	C ₁₈ H ₂₄ N ₄ O ₃ S
Molecular Weight	376.47 g/mol
Appearance	Solid powder

Table 2: Solubility Data

Solvent	Solubility	Notes
DMSO	Soluble	A stock solution can be readily prepared in DMSO.
Ethanol	No data available	
Water	Insoluble or slightly soluble	It is not recommended to dissolve UK-66914 directly in aqueous solutions.

Table 3: Stability and Storage Recommendations

Form	Storage Temperature	Duration	Conditions
Solid Powder	-20°C	Long-term (months to years)	Dry, dark
0-4°C	Short-term (days to weeks)	Dry, dark	
Stock Solution (in DMSO)	-20°C	Long-term (months)	Aliquoted to avoid freeze-thaw cycles
0-4°C	Short-term (days to weeks)		

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **UK-66914** in dimethyl sulfoxide (DMSO).

Materials:

- **UK-66914** (solid powder)
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

Procedure:

- Equilibrate: Allow the vial of **UK-66914** powder to come to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh a precise amount of **UK-66914** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.765 mg of **UK-66914** (Molecular Weight = 376.47 g/mol).
- Dissolution: Add the weighed **UK-66914** to a sterile vial. Using a calibrated micropipette, add the calculated volume of DMSO to achieve a final concentration of 10 mM. For 3.765 mg, add 1 mL of DMSO.
- Mixing: Vortex the solution until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C for long-term storage or at 4°C for short-term use.

Table 4: DMSO Volume for Stock Solution Preparation (based on 376.48 MW)[\[1\]](#)

Desired Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	2.66 mL	13.28 mL	26.56 mL
5 mM	0.53 mL	2.66 mL	5.31 mL
10 mM	0.27 mL	1.33 mL	2.66 mL
50 mM	0.05 mL	0.27 mL	0.53 mL

Preparation of Working Solutions

Working solutions for cell-based assays or other experiments are typically prepared by diluting the DMSO stock solution in the appropriate aqueous buffer or cell culture medium.

Important Considerations:

- The final concentration of DMSO in the working solution should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity.
- Due to the low aqueous solubility of **UK-66914**, precipitation may occur when diluting the DMSO stock into an aqueous medium. It is recommended to add the stock solution to the aqueous medium while vortexing to ensure rapid mixing.
- Prepare working solutions fresh for each experiment and do not store them for extended periods.

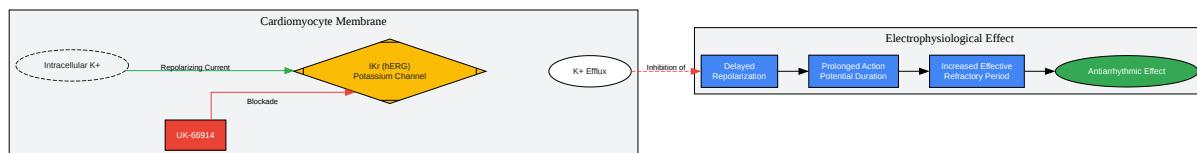
Procedure:

- Thaw a single aliquot of the 10 mM **UK-66914** stock solution at room temperature.
- Calculate the volume of the stock solution required to achieve the desired final concentration in your experimental volume.
- Add the calculated volume of the stock solution to the pre-warmed aqueous buffer or cell culture medium.

- Mix the working solution thoroughly by gentle inversion or vortexing.
- Visually inspect the solution for any signs of precipitation. If precipitation occurs, consider using a lower final concentration or a different formulation strategy if possible.

Signaling Pathway and Mechanism of Action

UK-66914 exerts its effect by blocking the IKr potassium channels in cardiomyocytes. This blockade delays the repolarization phase of the cardiac action potential, thereby prolonging its duration.



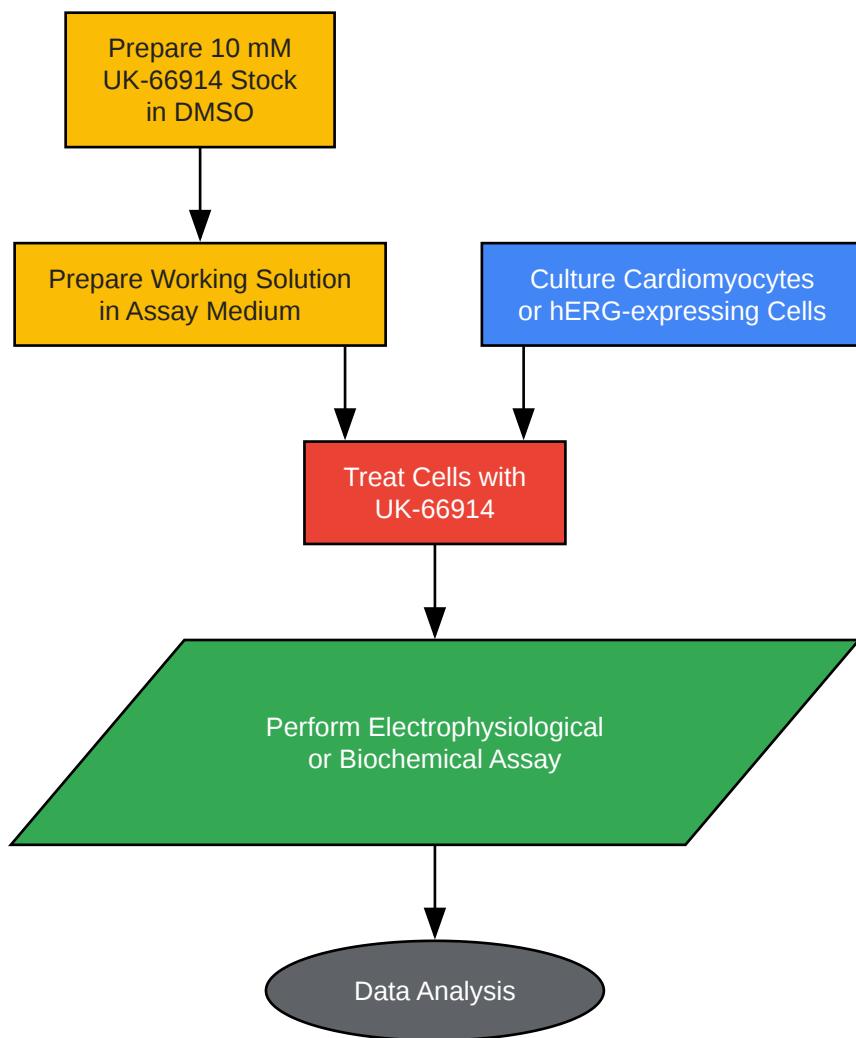
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Caption: Mechanism of action of **UK-66914**.

The diagram above illustrates how **UK-66914** blocks the IKr potassium channel, leading to an inhibition of the outward potassium current. This results in a delay in cardiomyocyte repolarization, prolongation of the action potential duration, and an increase in the effective refractory period, which collectively contribute to its antiarrhythmic effect.

Experimental Workflow

The following diagram outlines a typical experimental workflow for studying the effects of **UK-66914** in an in vitro model.



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Caption: In vitro experimental workflow for **UK-66914**.

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References

- 1. medkoo.com [medkoo.com]

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